

An In-depth Technical Guide to 3-(4-Bromophenyl)-2-propynoic Acid

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-2-propynoic acid

CAS No.: 25294-65-9

Cat. No.: B494252

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **3-(4-Bromophenyl)-2-propynoic acid**, a valuable building block in organic synthesis and a precursor to potentially novel therapeutic agents. We will delve into its fundamental properties, synthesis, reactivity, and potential applications, offering insights grounded in established chemical principles and supported by authoritative references.

Core Molecular Attributes

Molecular Formula: $C_9H_5BrO_2$

Molecular Weight: 225.04 g/mol

Also known as 3-(4-Bromophenyl)propionic acid, this compound is characterized by a phenyl ring substituted with a bromine atom at the para position, and a propynoic acid moiety. The

presence of the electron-withdrawing bromine atom and the reactive alkyne and carboxylic acid functional groups make it a versatile intermediate for a variety of chemical transformations.

Key Physicochemical Properties

Property	Value	Source
Molecular Weight	225.04 g/mol	
Molecular Formula	C ₉ H ₅ BrO ₂	
Boiling Point (Predicted)	348.6±34.0 °C	
Density (Predicted)	1.72±0.1 g/cm ³	
Solubility	Soluble in Methanol	
Physical Form	Powder to crystal	

Synthesis of 3-(4-Bromophenyl)-2-propynoic Acid

The primary synthetic route to **3-(4-Bromophenyl)-2-propynoic acid** involves the carboxylation of a terminal alkyne. A common and effective method utilizes the Grignard reagent of 4-bromophenylacetylene followed by quenching with carbon dioxide.

Experimental Protocol: Carboxylation of 4-Bromophenylacetylene

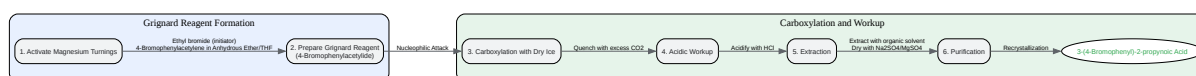
This protocol is a generalized procedure based on established methods for the carboxylation of terminal alkynes.^{[1][2]}

Materials:

- 4-Bromophenylacetylene
- Magnesium turnings
- Ethyl bromide (for Grignard initiation)
- Anhydrous diethyl ether or tetrahydrofuran (THF)

- Dry ice (solid carbon dioxide)
- Hydrochloric acid (aqueous solution, e.g., 1 M)
- Anhydrous sodium sulfate or magnesium sulfate
- Organic solvents for extraction and recrystallization (e.g., diethyl ether, hexanes)

Workflow:



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Caption: Synthesis workflow for **3-(4-Bromophenyl)-2-propynoic acid**.

Step-by-Step Methodology:

- Grignard Reagent Formation:
 - In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), place magnesium turnings.
 - Add a small crystal of iodine or a few drops of ethyl bromide to initiate the reaction.
 - Slowly add a solution of 4-bromophenylacetylene in anhydrous diethyl ether or THF to the activated magnesium. The reaction is exothermic and should be controlled with an ice bath.
 - Stir the mixture until the magnesium is consumed, indicating the formation of the 4-bromophenylacetylide Grignard reagent.

- Carboxylation:
 - Cool the Grignard reagent solution in a dry ice/acetone bath.
 - Carefully add crushed dry ice (solid CO₂) in excess to the cooled solution. The Grignard reagent will react with the carbon dioxide in a nucleophilic addition.
 - Allow the reaction mixture to slowly warm to room temperature.
- Acidic Workup and Extraction:
 - Once at room temperature, cautiously quench the reaction mixture by pouring it over a mixture of crushed ice and a dilute solution of hydrochloric acid. This will protonate the carboxylate salt.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent such as diethyl ether.
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification:
 - The crude product can be purified by recrystallization from a suitable solvent system, such as a mixture of hexanes and ethyl acetate, to yield pure **3-(4-Bromophenyl)-2-propynoic acid**.

Spectroscopic Characterization (Predicted)

While specific, verified spectra for **3-(4-Bromophenyl)-2-propynoic acid** are not readily available in public databases, the expected spectral characteristics can be predicted based on its structure and data from analogous compounds.[3]

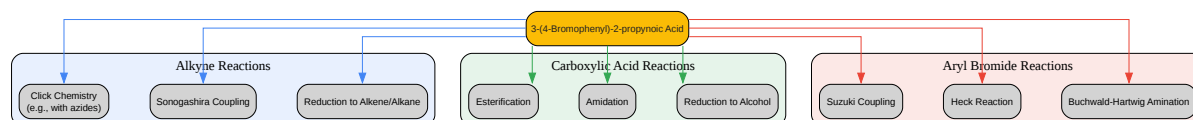
- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on the bromophenyl ring. Due to the bromine substituent, these protons will likely appear as two doublets in the aromatic region (approximately 7.5-7.8 ppm). The

carboxylic acid proton will exhibit a broad singlet at a downfield chemical shift (typically >10 ppm).

- ^{13}C NMR: The carbon NMR spectrum will be characterized by signals for the two sp -hybridized carbons of the alkyne (around 80-90 ppm). The carbonyl carbon of the carboxylic acid will appear significantly downfield (above 150 ppm). The aromatic carbons will resonate in the 120-140 ppm region, with the carbon attached to the bromine showing a characteristic chemical shift.
- Infrared (IR) Spectroscopy: The IR spectrum will be distinguished by a strong, sharp absorption band for the alkyne $\text{C}\equiv\text{C}$ stretch, typically in the range of $2100\text{--}2260\text{ cm}^{-1}$. A broad O-H stretching vibration from the carboxylic acid will be present from approximately $2500\text{--}3300\text{ cm}^{-1}$. A strong C=O stretching absorption for the carbonyl group will be observed around 1700 cm^{-1} .
- Mass Spectrometry: The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of the compound. A characteristic isotopic pattern for bromine (approximately 1:1 ratio of M^+ and $\text{M}+2$ peaks) will be observed. Fragmentation may involve the loss of the carboxyl group ($-\text{COOH}$) and other characteristic fragmentations of the aromatic ring.

Reactivity and Applications in Synthesis

The trifunctional nature of **3-(4-Bromophenyl)-2-propynoic acid** (alkyne, carboxylic acid, and aryl bromide) makes it a highly versatile synthetic intermediate.



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Caption: Reactivity of **3-(4-Bromophenyl)-2-propynoic acid**.

As a Building Block in Drug Discovery and Materials Science

Arylpropionic acid derivatives are a well-established class of compounds with a wide range of pharmacological activities, most notably as non-steroidal anti-inflammatory drugs (NSAIDs).^[4]^[5] While the direct biological activity of **3-(4-Bromophenyl)-2-propynoic acid** is not extensively documented, its derivatives hold significant potential. The reactive handles on this molecule allow for its incorporation into more complex structures, making it a valuable starting material for the synthesis of novel drug candidates.

The rigid, linear structure imparted by the alkyne and phenyl groups also makes this molecule an interesting component for the development of new materials, such as polymers and functional organic molecules with specific electronic or optical properties.

Conclusion

3-(4-Bromophenyl)-2-propynoic acid is a versatile and valuable chemical entity for researchers in organic synthesis, medicinal chemistry, and materials science. Its trifunctional nature allows for a diverse range of chemical transformations, providing access to a wide array of more complex molecules. While detailed experimental data for this specific compound is not as prevalent as for its saturated analog, its synthesis is achievable through established methods, and its reactivity can be reliably predicted. As the demand for novel chemical structures continues to grow, the utility of such multifunctional building blocks will undoubtedly increase.

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